

Proper Disposal Procedures for Dimethyl Azelate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Dimethyl Azelate

Cat. No.: B156576

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The following guide provides essential safety and logistical information for the proper disposal of **Dimethyl Azelate**, tailored for researchers, scientists, and drug development professionals. Adherence to these procedural steps is critical for ensuring laboratory safety and regulatory compliance.

Immediate Safety Precautions

Before handling **Dimethyl Azelate** for disposal, consult the Safety Data Sheet (SDS). While not generally classified as a hazardous substance, it is crucial to observe standard laboratory safety practices.^[1]

- Personal Protective Equipment (PPE): Wear appropriate protective eyeglasses or chemical safety goggles, gloves, and lab coats to prevent skin and eye contact.^[2]
- Ventilation: Handle the chemical in a well-ventilated area to avoid inhaling vapors.^[3]
- Spill Management: In case of a spill, absorb the material with an inert substance (e.g., vermiculite, sand, or earth), sweep it up, and place it into a suitable, closed container for disposal.^[2] Do not let the product enter drains.^{[1][3]}

Step-by-Step Disposal Protocol

Disposal of **Dimethyl Azelate** must comply with local, regional, and national regulations.^{[1][2]} Chemical waste is regulated by the Environmental Protection Agency (EPA) and cannot be

disposed of in regular trash or down the sewer.[4][5] The recommended disposal method is through a licensed professional waste disposal service or your institution's Environmental Health and Safety (EHS) department.[3][4]

- Designate as Waste: A chemical is considered waste when you no longer intend to use it.[6][7]
- Container Selection:
 - Store **Dimethyl Azelate** waste in a compatible, leak-proof container with a secure, screw-on cap.[6][8] Plastic containers are often preferred over glass when compatibility is not an issue.[4]
 - Ensure the container is in good condition, free from rust or leaks.[6]
 - Keep the container closed except when adding waste.[8]
- Labeling:
 - As soon as you begin collecting waste, affix a "Hazardous Waste" tag provided by your EHS office.[4][7]
 - The label must include the full chemical name ("**Dimethyl Azelate**"), quantity, and date of waste generation.[4] Do not use abbreviations or chemical formulas.[4]
 - Include the principal investigator's name, contact number, and location (department, room number).[4]
- Storage:
 - Store the waste container in a designated hazardous waste storage area.[8]
 - Use a secondary containment tray or bin to capture any potential leaks.[8] The secondary container should be capable of holding 110% of the volume of the primary container.[8]
 - Segregate from incompatible materials, such as strong oxidizing agents.[2]
- Arrange for Pickup:

- Contact your institution's EHS office to schedule a hazardous waste collection.[4][8]
- Complete and submit a Hazardous Waste Information Form as required by your EHS office.[4]

The primary industrial disposal method for **Dimethyl Azelate** is combustion in a chemical incinerator equipped with an afterburner and scrubber.[3] This process should only be carried out by licensed professionals.

Contaminated Materials and Container Disposal

- Contaminated Lab Supplies: Items such as gloves, absorbent paper, and Kim Wipes that are contaminated with **Dimethyl Azelate** should be considered hazardous waste.[8] These items should be double-bagged in clear plastic bags, sealed, and labeled with their contents for disposal via the EHS office.[8]
- Empty Containers: An empty container that held **Dimethyl Azelate** should be triple-rinsed with a suitable solvent.[6] The rinsate (the solvent used for rinsing) must be collected and disposed of as hazardous waste.[6][7] After rinsing and drying, deface the original label and the container may be disposed of as regular trash.[6][7]

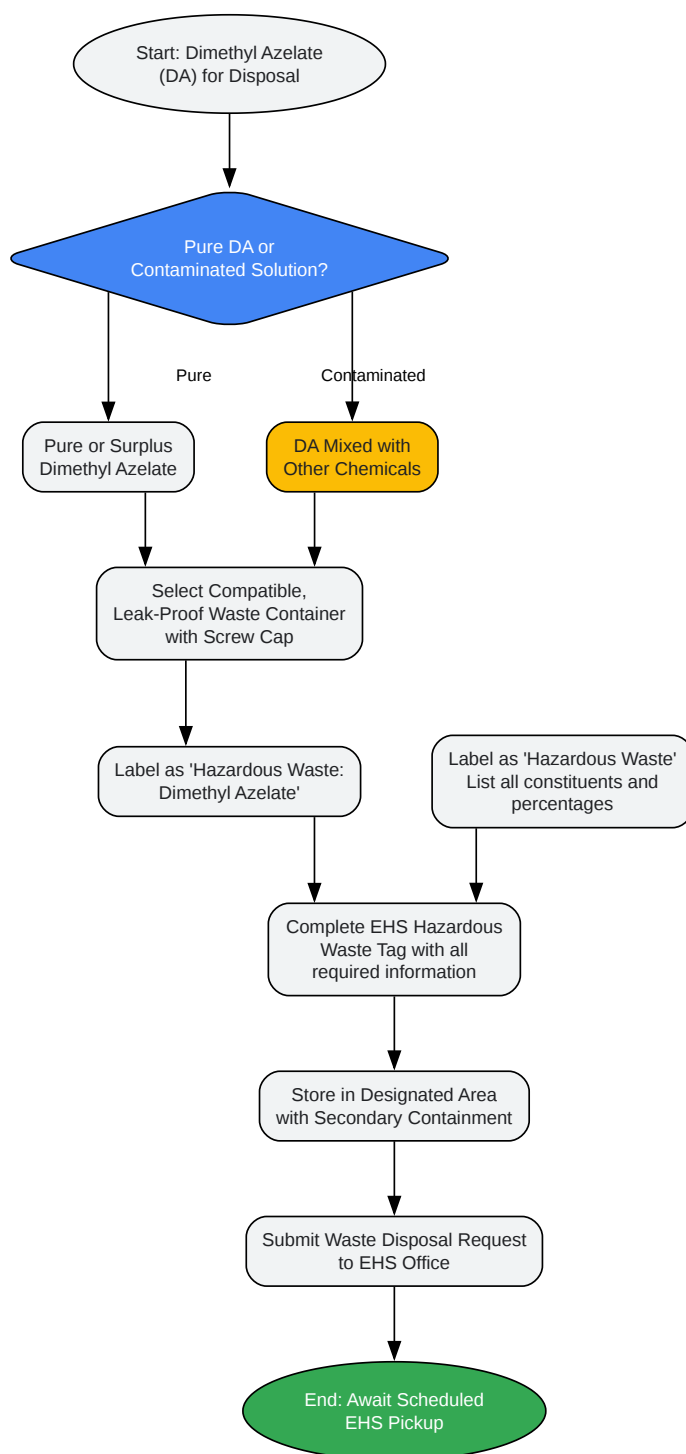
Physicochemical Data for Disposal Planning

This data is essential for assessing disposal requirements and ensuring compatibility with waste containers and other chemicals.

Property	Value	Source
CAS Number	1732-10-1	[2]
Molecular Formula	C11 H20 O4	[2]
Physical State	Liquid	[2]
Appearance	Colorless	[2]
Flash Point	> 110 °C / > 230 °F	[2]
Density	1.007 g/cm ³ at 25 °C	[9]
Boiling Point	156 °C / 312.8 °F	[2]
Transport Regulation	Not regulated as hazardous for transport (DOT, IATA, IMDG)	[2][3]

Dimethyl Azelate Disposal Workflow

The following diagram outlines the decision-making and operational workflow for the proper disposal of **Dimethyl Azelate** in a laboratory setting.



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- To cite this document: BenchChem. [Proper Disposal Procedures for Dimethyl Azelate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b156576#dimethyl-azelate-proper-disposal-procedures>]

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